

N-benzyl-1-cyclopropylmethanamine molecular formula and weight

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Compound of Interest

Compound Name: *N*-benzyl-1-cyclopropylmethanamine

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An In-depth Technical Guide on **N-benzyl-1-cyclopropylmethanamine**

This guide provides detailed information on the molecular formula and molecular weight of **N-benzyl-1-cyclopropylmethanamine**, a compound of interest to researchers, scientists, and professionals in drug development.

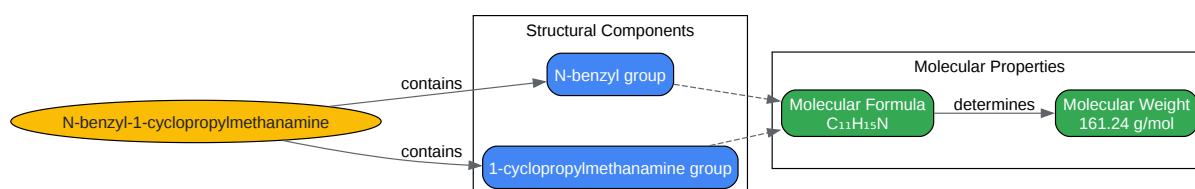
Molecular Properties

The fundamental molecular characteristics of **N-benzyl-1-cyclopropylmethanamine** are summarized in the table below. These values are essential for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ N
Molecular Weight	161.24 g/mol [1]
IUPAC Name	N-benzyl-1-cyclopropylmethanamine [1]

Structural and Molecular Composition

The molecular formula $C_{11}H_{15}N$ indicates that each molecule of **N-benzyl-1-cyclopropylmethanamine** is composed of eleven carbon atoms, fifteen hydrogen atoms, and one nitrogen atom.[1][2] The molecular weight is derived from the sum of the atomic weights of these constituent atoms.



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Caption: Logical relationship of **N-benzyl-1-cyclopropylmethanamine**'s structure to its formula and weight.

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References

- 1. Benzyl(cyclopropylmethyl)amine | $C_{11}H_{15}N$ | CID 518069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(Cyclopropylmethyl)benzenemethanamine | CymitQuimica [cymitquimica.com]
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